

An In-depth Technical Guide to the Physical Properties of Ethyl 5-hydroxyhexanoate

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Compound of Interest

Compound Name: Ethyl 5-hydroxyhexanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Ethyl 5-hydroxyhexanoate**, a valuable chiral intermediate in the synthesis of various pharmaceuticals, including anti-Alzheimer's drugs.[1] Due to the limited availability of experimentally determined data for this specific compound, this guide also includes data for the related isomers, Ethyl 6-hydroxyhexanoate and Ethyl 3-hydroxyhexanoate, to provide a comparative context for researchers. The guide details experimental protocols for the synthesis and determination of key physical properties and includes a workflow visualization for its chemical synthesis and characterization.

Core Physical Properties

The physical characteristics of **Ethyl 5-hydroxyhexanoate** and its isomers are crucial for their application in research and drug development, influencing factors such as reaction kinetics, purification techniques, and formulation. The following table summarizes the key physical property data available.

Property	Ethyl 5-hydroxyhexanoate	Ethyl 6-hydroxyhexanoate	Ethyl 3-hydroxyhexanoate
Molecular Formula	C ₈ H ₁₆ O ₃ [2]	C ₈ H ₁₆ O ₃ [3]	C ₈ H ₁₆ O ₃
Molecular Weight	160.21 g/mol [2]	160.21 g/mol	160.21 g/mol
Boiling Point	213.44 °C @ 760 mmHg (estimated)[4]	127-128 °C @ 12 mmHg[3]	90-92 °C @ 14 mmHg[5][6]
Density	Not available	0.985 g/mL at 25 °C[3]	0.974 g/mL at 25 °C[5][6]
Refractive Index (n ₂₀ /D)	Not available	1.437[3]	1.428[5][6]
Solubility in Water	17480 mg/L @ 25 °C (estimated)[4]	Not available	Insoluble in water[7]
Flash Point	78.3 °C (estimated)[4]	>110 °C	94 °C (closed cup)[6]
logP (o/w)	0.947 (estimated)[4]	1.10220	1.117 (estimated)[8]
CAS Number	20266-62-0[4]	5299-60-5[3]	2305-25-1[8]

Experimental Protocols

Detailed methodologies are essential for the replication of synthesis and the accurate measurement of physical properties. The following sections outline relevant experimental protocols.

Synthesis of Ethyl 5-(S)-hydroxyhexanoate

A biocatalytic approach has been successfully employed for the synthesis of the (S)-enantiomer of **Ethyl 5-hydroxyhexanoate**.^[1] This method offers high yield and enantiomeric excess.

Materials:

- Ethyl 5-oxohexanoate

- *Pichia methanolica* (SC 16116)
- Appropriate buffer solution and growth medium for the microorganism
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)
- Standard laboratory glassware and equipment for microbial fermentation and chemical extraction.

Procedure:

- **Cultivation of *Pichia methanolica*:** The microorganism is cultivated in a suitable nutrient-rich medium under optimal temperature and aeration conditions to achieve sufficient biomass.
- **Biocatalytic Reduction:** Ethyl 5-oxohexanoate is added to the microbial culture. The enzymatic machinery of *Pichia methanolica* reduces the ketone to the corresponding (S)-alcohol. The reaction is monitored for completion using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Extraction:** Once the reaction is complete, the mixture is centrifuged to separate the biomass. The supernatant is then extracted with an organic solvent like ethyl acetate.
- **Purification:** The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the crude product.
- **Further Purification:** The crude Ethyl 5-(S)-hydroxyhexanoate can be further purified by column chromatography on silica gel to achieve high purity.

Determination of Boiling Point (Microscale Method)

The boiling point of a liquid can be determined on a small scale using the Thiele tube method.

[9]

Materials:

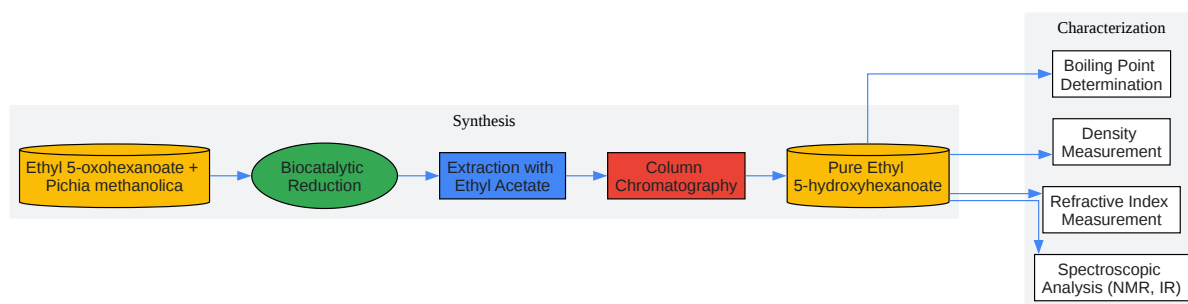
- Small sample of **Ethyl 5-hydroxyhexanoate** (a few drops)
- Capillary tube (sealed at one end)
- Thermometer
- Small test tube
- Thiele tube filled with mineral oil
- Bunsen burner or other heat source

Procedure:

- A small amount of the liquid is placed in the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The test tube is attached to a thermometer.
- The assembly is placed in a Thiele tube containing mineral oil.
- The Thiele tube is gently heated, causing a stream of bubbles to emerge from the open end of the capillary tube.
- The heat is removed, and the apparatus is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[9]

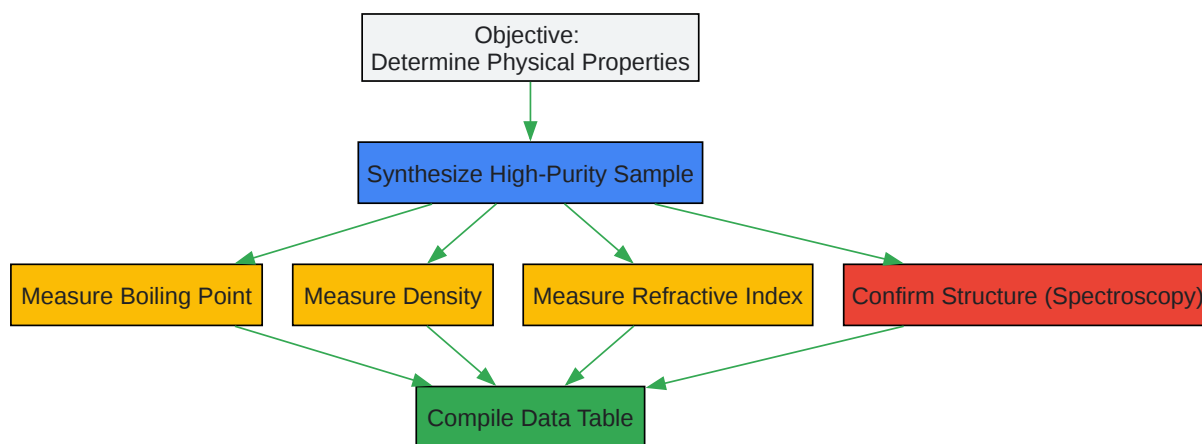
Visualizations

To illustrate the logical flow of producing and verifying the properties of **Ethyl 5-hydroxyhexanoate**, the following diagrams are provided.



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Caption: Workflow for the synthesis and characterization of **Ethyl 5-hydroxyhexanoate**.



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Caption: Logical relationship of experimental steps for physical property determination.

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